

# Essential Safety and Handling Protocols for YCH1899

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## Compound of Interest

Compound Name: YCH1899

Cat. No.: B15583703

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Disclaimer: This document provides guidance on personal protective equipment (PPE) and handling procedures for **YCH1899** based on general laboratory safety principles for potent chemical compounds. A specific Safety Data Sheet (SDS) for **YCH1899** is not publicly available. Therefore, it is crucial to handle this substance with the utmost caution and to consult with your institution's Environmental Health and Safety (EHS) department for a formal risk assessment before commencing any work.

**YCH1899** is a highly potent, orally active inhibitor of poly(ADP-ribose) polymerase 1 (PARP1) and PARP2, with IC50 values of less than 0.001 nM for both.[1][2] Due to its high potency and classification as a hazardous compound intended for research use only, stringent safety measures are imperative to prevent exposure to laboratory personnel. This guide outlines the essential PPE, operational procedures, and disposal plans for the safe handling of **YCH1899**.

## Personal Protective Equipment (PPE) Summary

The selection of appropriate PPE is the final and critical barrier against exposure to hazardous chemicals.[3] For handling **YCH1899**, the following PPE is mandatory and should be selected based on the specific laboratory procedures being performed.

Activity	Gloves	Eye/Face Protection	Respiratory Protection	Protective Clothing
Receiving & Unpacking	Double Nitrile Gloves	Safety Glasses with Side Shields	Not generally required	Lab Coat
Weighing & Aliquoting (Solid Form)	Double Nitrile Gloves	Chemical Splash Goggles or Face Shield	N95 or higher respirator	Disposable Gown over Lab Coat
Solution Preparation & Handling	Double Nitrile Gloves	Chemical Splash Goggles	Not required if handled in a certified chemical fume hood	Lab Coat
In Vitro/In Vivo Experiments	Double Nitrile Gloves	Safety Glasses with Side Shields	Not generally required	Lab Coat
Waste Disposal	Double Nitrile Gloves	Chemical Splash Goggles	Not generally required	Lab Coat
Spill Cleanup	Heavy-duty Nitrile or Butyl Rubber Gloves	Chemical Splash Goggles and Face Shield	Air-purifying respirator with appropriate cartridges	Chemical-resistant disposable coveralls

## Operational Plan: Step-by-Step Guidance

### 1. Receiving and Storage:

- Upon receipt, inspect the package for any signs of damage or leakage in a designated receiving area.
- Wear a lab coat and single-use nitrile gloves.
- The vial containing **YCH1899** should be immediately transferred to its designated secure storage location.
- **YCH1899** is a solid that should be stored at -20°C.[\[1\]](#)

- Maintain an accurate inventory of the compound.

## 2. Weighing and Solution Preparation:

- All handling of solid **YCH1899** must be conducted within a certified chemical fume hood or a containment device such as a glove box to minimize inhalation risk.
- Wear double nitrile gloves, a disposable gown over a lab coat, and chemical splash goggles. An N95 respirator is recommended as an additional precaution against aerosol inhalation.
- Use dedicated spatulas and weighing boats. Clean all equipment thoroughly after use.
- **YCH1899** is soluble in DMSO.[\[1\]](#) Prepare solutions in a chemical fume hood.

## 3. Experimental Use:

- When handling solutions of **YCH1899**, always wear a lab coat and nitrile gloves. Safety glasses are required at a minimum, with chemical splash goggles being preferable.
- Conduct all procedures that may generate aerosols, such as vortexing or sonicating, within a chemical fume hood.
- Avoid skin contact and ingestion. Do not eat, drink, or smoke in the laboratory.[\[4\]](#)[\[5\]](#)

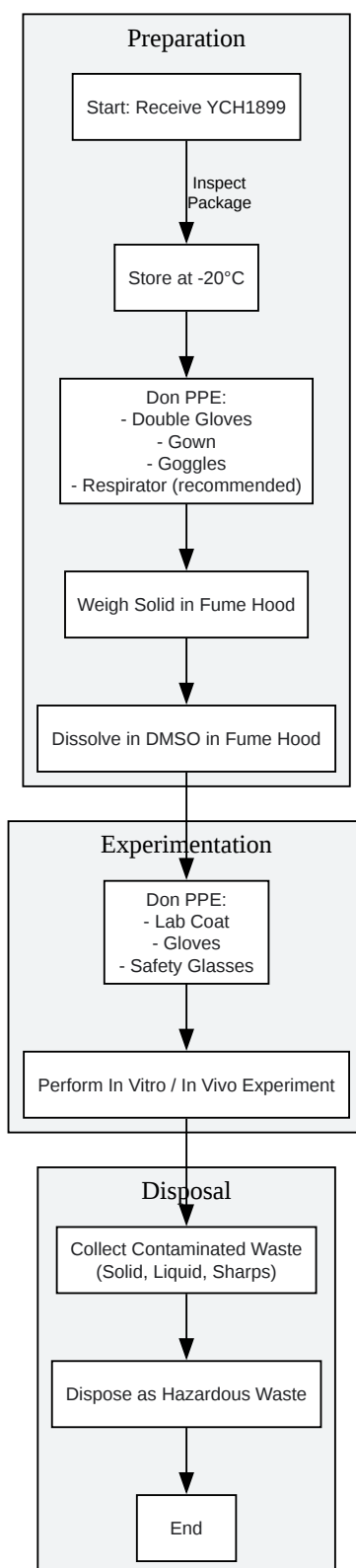
# Disposal Plan

All waste contaminated with **YCH1899** must be treated as hazardous chemical waste.

- Solid Waste: This includes empty vials, contaminated gloves, weighing boats, and other disposable materials. Collect this waste in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **YCH1899** in a labeled, sealed, and chemical-resistant waste container. Do not mix with other waste streams unless specifically approved by your institution's EHS department.
- Sharps Waste: Needles, syringes, and other sharps contaminated with **YCH1899** should be disposed of in a designated sharps container for hazardous chemical waste.

- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.

## Experimental Workflow for Safe Handling of YCH1899



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Caption: Workflow for the safe handling and disposal of **YCH1899**.

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